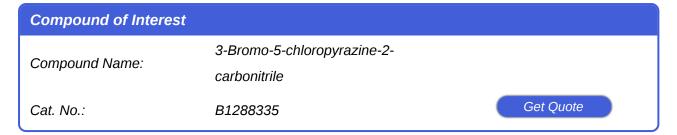


# An In-depth Technical Guide to 3-Bromo-5chloropyrazine-2-carbonitrile

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-5-chloropyrazine-2-carbonitrile**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document details its chemical properties, synthesis, and potential applications, presenting data in a clear and accessible format for researchers and scientists.

# **Chemical Identity and Properties**

IUPAC Name: 3-Bromo-5-chloropyrazine-2-carbonitrile

This compound is also referred to as 2-Pyrazinecarbonitrile, 3-bromo-5-chloro-.[1] It is registered under the CAS Number 440124-25-4.[1][2][3]

## **Physical and Chemical Properties**

A summary of the key physical and chemical properties of **3-Bromo-5-chloropyrazine-2-carbonitrile** is presented in the table below. These values are primarily computed predictions and provide a valuable starting point for experimental work.



Property	Value	Source
Molecular Formula	C₅HBrClN₃	[1]
Molecular Weight	218.44 g/mol	[2]
Monoisotopic Mass	216.90424 Da	[1]
ACD/LogP	1.77	[1]
Polar Surface Area	49.57 Ų	[1]
#H bond acceptors	3	[1]
#H bond donors	0	[1]
Index of Refraction	1.636	[1]
Molar Refractivity	39.466 cm <sup>3</sup>	[1]
Molar Volume	110.144 cm <sup>3</sup>	[1]
Surface Tension	82.862 dyne/cm	[1]
Enthalpy of Vaporization	54.956 kJ/mol	[1]
Vapor Pressure	0.001 mmHg at 25°C	[1]

# Synthesis of 3-Bromo-5-chloropyrazine-2-carbonitrile

The primary synthetic route to **3-Bromo-5-chloropyrazine-2-carbonitrile** is via a Sandmeyer reaction, utilizing **3-Amino-5-chloropyrazine-2-carbonitrile** as the starting material.[2]

# **Experimental Protocol**

Reaction: Sandmeyer Bromination of 3-Amino-5-chloropyrazine-2-carbonitrile

### Reagents:

- 3-Amino-5-chloropyrazine-2-carbonitrile
- tert-Butyl nitrite[3]



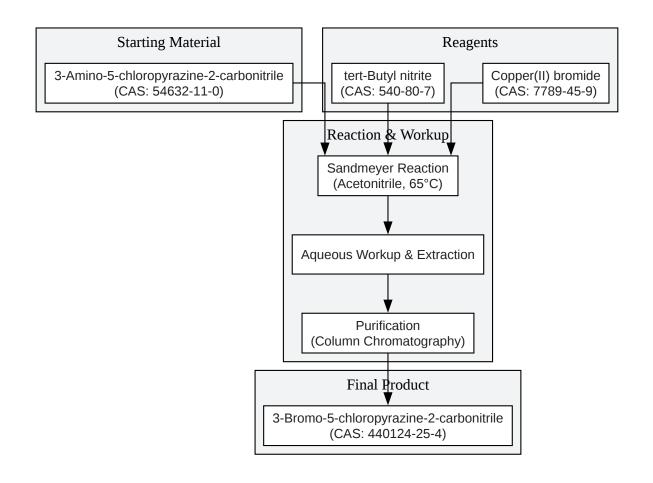
- Copper(II) bromide[3]
- Acetonitrile (or other suitable solvent)

#### Procedure:

- To a solution of 3-Amino-5-chloropyrazine-2-carbonitrile in a suitable solvent such as acetonitrile, add copper(II) bromide.
- Cool the reaction mixture to a temperature of 0-5 °C using an ice bath.
- Slowly add tert-butyl nitrite to the cooled reaction mixture.
- After the addition is complete, allow the reaction to warm to room temperature and then heat to 65 °C.[2]
- Monitor the reaction progress by a suitable analytical technique (e.g., TLC or LC-MS).
- Upon completion, the reaction mixture is typically subjected to an aqueous workup. This may involve quenching the reaction with water and extracting the product with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are then washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product can be purified by column chromatography on silica gel to afford the pure
  3-Bromo-5-chloropyrazine-2-carbonitrile.

## **Synthesis Workflow Diagram**





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Synthesis of 3-Bromo-5-chloropyrazine-2-carbonitrile.

# Applications in Drug Discovery and Medicinal Chemistry

Pyrazine derivatives are a significant class of compounds in the field of drug discovery, with many exhibiting a wide range of biological activities. While specific signaling pathways and biological targets for **3-Bromo-5-chloropyrazine-2-carbonitrile** are not extensively documented in publicly available literature, it serves as a valuable intermediate in the synthesis of more complex molecules with potential therapeutic applications.



The presence of bromo, chloro, and nitrile functional groups on the pyrazine ring system provides multiple reaction sites for further chemical modifications, allowing for the generation of diverse chemical libraries for screening against various biological targets. For instance, related chloropyrazine carbonitriles are utilized in the synthesis of inhibitors for enzymes such as cathepsin C.

## Safety and Handling

It is important to handle **3-Bromo-5-chloropyrazine-2-carbonitrile** with appropriate safety precautions in a laboratory setting. While a specific safety data sheet (SDS) for this compound is not readily available, related compounds with similar structural motifs are known to be irritants. Standard laboratory safety practices, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, are recommended. All chemical manipulations should be performed in a well-ventilated fume hood.

### Conclusion

**3-Bromo-5-chloropyrazine-2-carbonitrile** is a synthetically accessible building block with potential for use in the development of novel therapeutic agents. This guide provides a foundational understanding of its properties and synthesis to support further research and development efforts in the scientific community. As research progresses, a more detailed understanding of its biological activity and potential applications is anticipated.

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